

# 6-Phospho-2-dehydro-D-gluconate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 6-phospho-2-dehydro-D-gluconate

Cat. No.: B1235593

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An In-depth Technical Guide on the Metabolic Intermediate **6-Phospho-2-dehydro-D-gluconate** for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**6-Phospho-2-dehydro-D-gluconate** is a phosphorylated sugar acid that serves as a key metabolic intermediate at the crossroads of central carbon metabolism. Its systematic name is (3S,4R,5R)-3,4,5-trihydroxy-2-oxo-6-(phosphonooxy)hexanoic acid. While not as extensively characterized as other intermediates, its position within fundamental metabolic pathways underscores its importance in cellular physiology and highlights its potential as a target for therapeutic intervention and metabolic engineering. This guide provides a comprehensive overview of **6-phospho-2-dehydro-D-gluconate**, detailing its role in metabolic pathways, the enzymes that interact with it, and methodologies for its study.

## Metabolic Significance

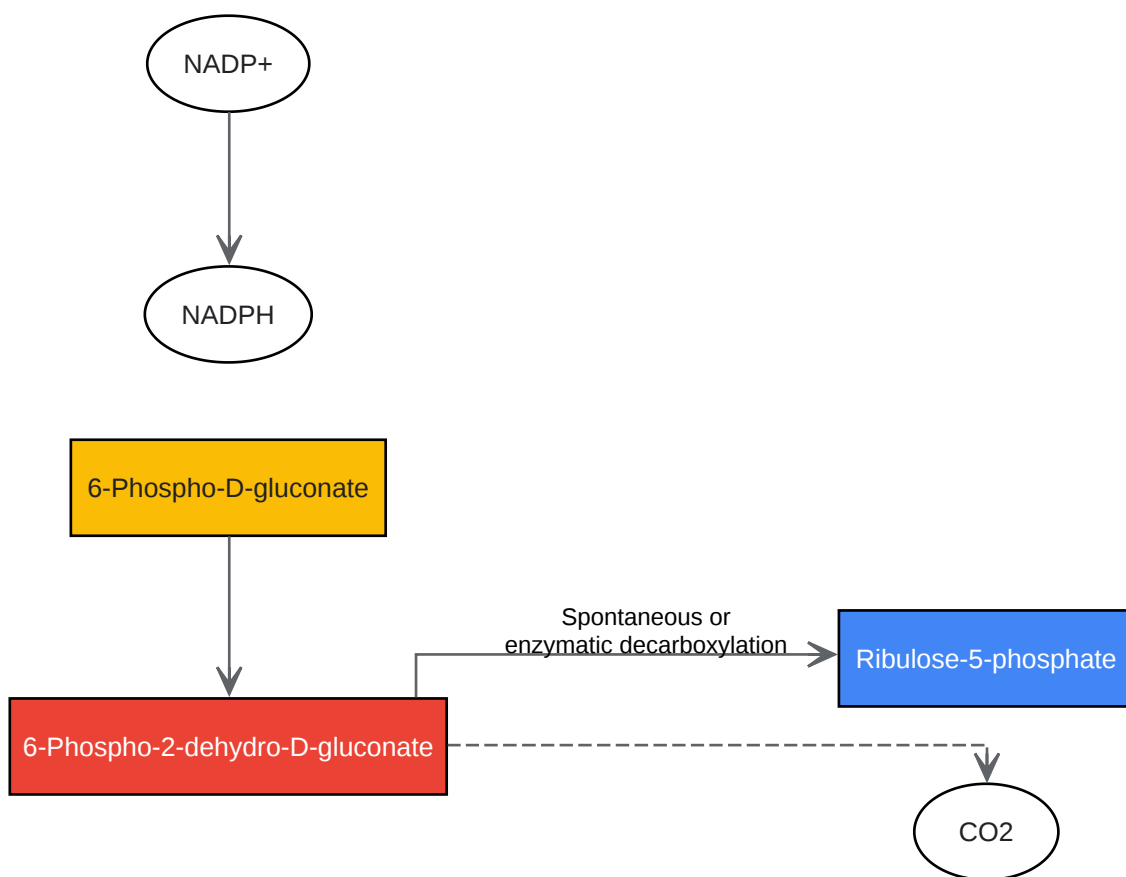
**6-Phospho-2-dehydro-D-gluconate** is primarily recognized for its role in two key metabolic routes: the Pentose Phosphate Pathway (PPP) and the Entner-Doudoroff (ED) pathway.

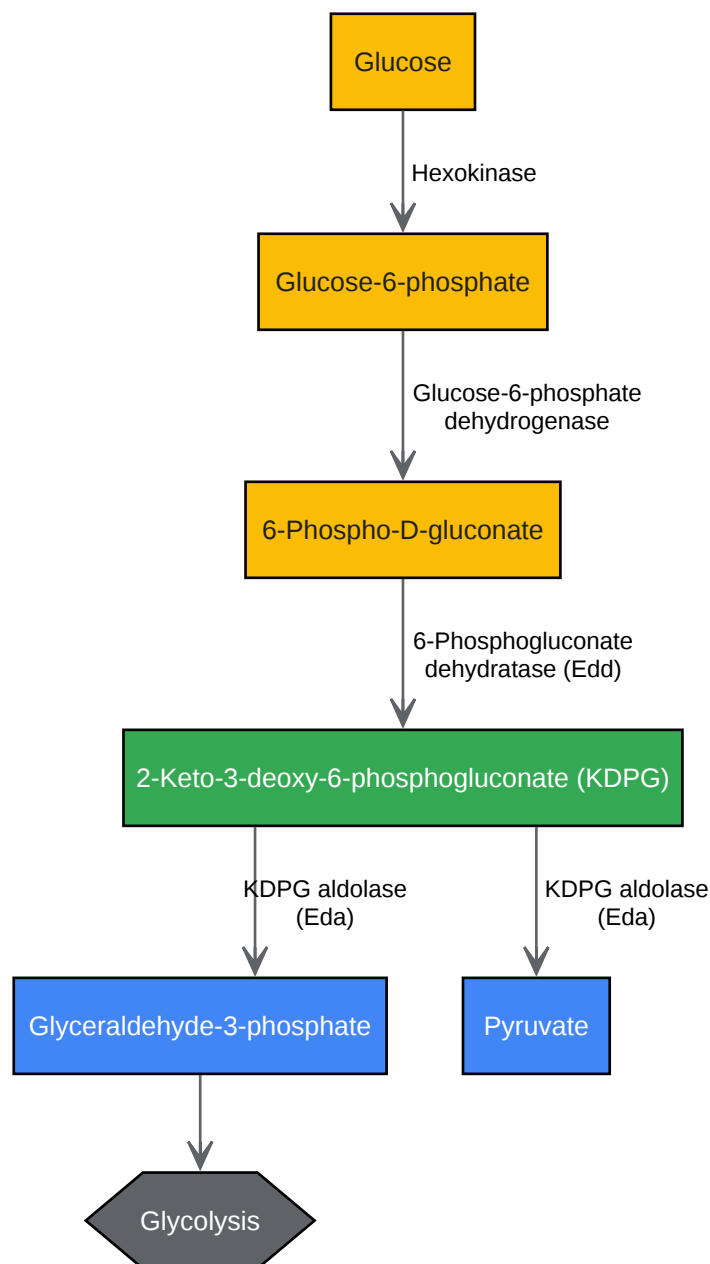
### The Pentose Phosphate Pathway (PPP)

In the oxidative phase of the PPP, **6-phospho-2-dehydro-D-gluconate** is a transient intermediate. The pathway is crucial for generating NADPH, which is essential for reductive

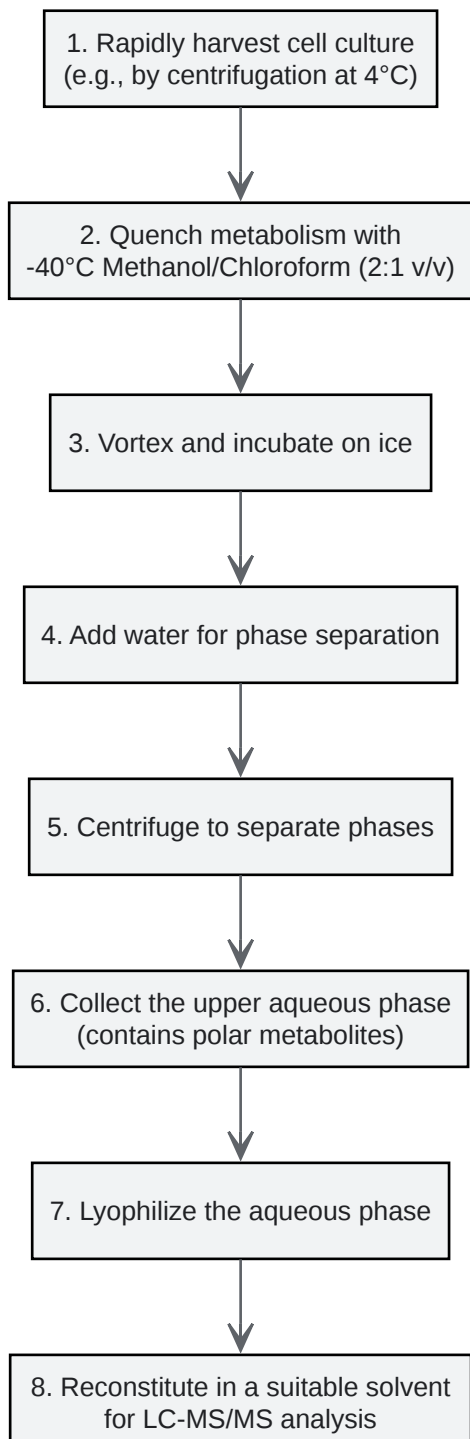
biosynthesis and protecting the cell against oxidative stress, and for producing precursors for nucleotide biosynthesis.[\[1\]](#)

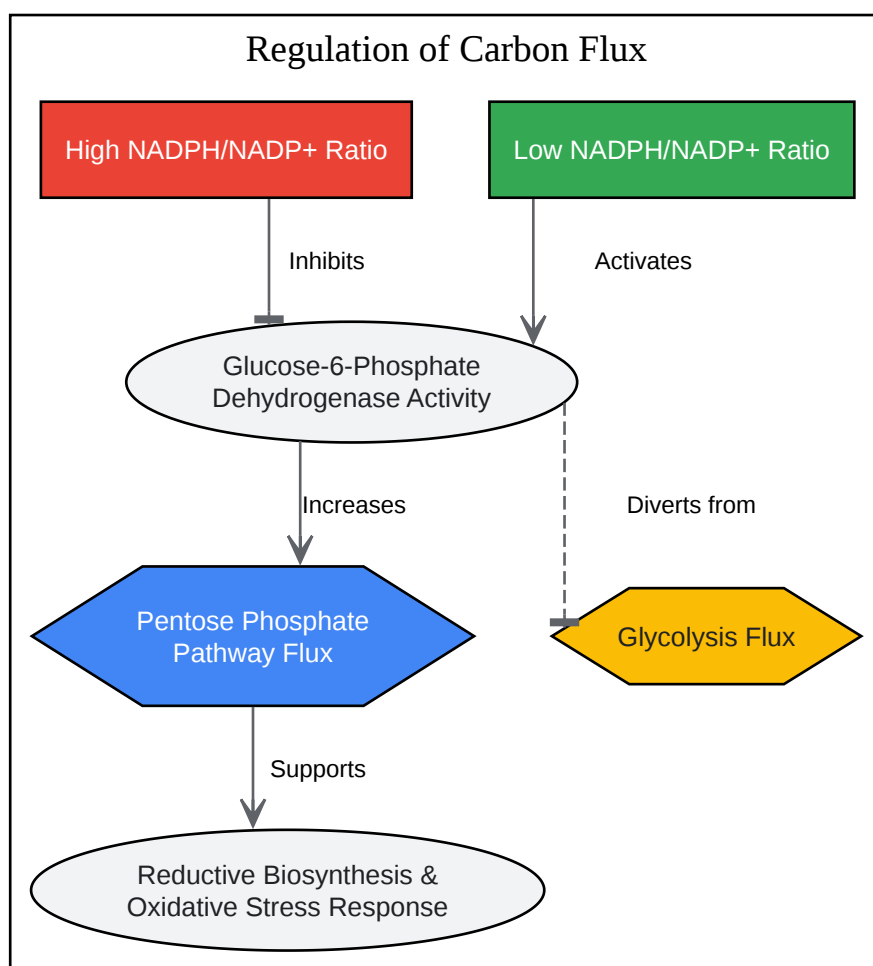
The formation of **6-phospho-2-dehydro-D-gluconate** in the PPP is catalyzed by the enzyme phosphogluconate 2-dehydrogenase (EC 1.1.1.43). This enzyme facilitates the NAD(P)<sup>+</sup>-dependent oxidation of 6-phospho-D-gluconate.





### Metabolite Extraction Workflow





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## References

- 1. Fluxome study of *Pseudomonas fluorescens* reveals major reorganisation of carbon flux through central metabolic pathways in response to inactivation of the anti-sigma factor MucA - PMC [pmc.ncbi.nlm.nih.gov]
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